

# Essential Safety and Operational Guide for Handling Ro 25-1553

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## Compound of Interest

Compound Name: Ro 25-1553  
CAS No.: 159427-08-4  
Cat. No.: B1257255

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **Ro 25-1553**, a potent and selective VIPR2 agonist. Adherence to these procedural guidelines is critical to ensure personnel safety and maintain experimental integrity.

## Personal Protective Equipment (PPE) and Engineering Controls

Proper PPE is mandatory when handling **Ro 25-1553** to prevent exposure through inhalation, skin contact, or eye contact. The following equipment must be used:

- Eye Protection: Chemical splash goggles are required.
- Hand Protection: Wear appropriate chemical-resistant gloves.
- Body Protection: A full laboratory suit or gown is necessary.

- **Respiratory Protection:** In case of dust generation, a dust respirator is required. A self-contained breathing apparatus should be used to avoid inhalation of the product in case of a large spill.<sup>[1]</sup>
- **Foot Protection:** Closed-toe shoes are mandatory; boots are recommended for spill response.

**Engineering Controls:** Work with **Ro 25-1553** should be conducted in a well-ventilated area. Use of a chemical fume hood or other ventilated enclosure is highly recommended to minimize inhalation exposure.

## Quantitative Data Summary

| Property                                                 | Value                                                             | Reference               |
|----------------------------------------------------------|-------------------------------------------------------------------|-------------------------|
| Molecular Formula                                        | C <sub>157</sub> H <sub>253</sub> N <sub>47</sub> O <sub>47</sub> | Inferred from structure |
| Mechanism of Action                                      | Selective VPAC2 receptor agonist                                  | <sup>[1][2][3][4]</sup> |
| IC <sub>50</sub> (for <sup>125</sup> I-VIP displacement) | 4.98 nM (rat forebrain membranes)                                 |                         |
| Storage Temperature                                      | -20°C to -80°C                                                    |                         |
| Solubility                                               | Soluble in water                                                  |                         |

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the standard operating procedure for the safe handling of **Ro 25-1553** from receipt to preparation for experimental use.

### 3.1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the container is properly labeled.
- Record the date of receipt and assigned lot number in the laboratory inventory.

- Store the compound in a tightly sealed container in a designated, secure freezer at -20°C to -80°C.

### 3.2. Preparation of Stock Solutions:

- All weighing and initial dilutions of solid **Ro 25-1553** must be performed within a chemical fume hood to prevent inhalation of airborne particles.
- Use a calibrated analytical balance to weigh the desired amount of the compound.
- Slowly add the desired solvent (e.g., sterile, nuclease-free water or a buffer appropriate for your experiment) to the solid to avoid splashing.
- Gently vortex or sonicate the solution to ensure complete dissolution.
- Label the stock solution container clearly with the compound name, concentration, solvent, date of preparation, and your initials.
- Store stock solutions at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

### 3.3. Experimental Use:

- When diluting stock solutions to working concentrations, perform the dilution in a chemical fume hood or on a clean benchtop, depending on the scale and nature of the experiment.
- Always wear the prescribed PPE during all experimental procedures involving **Ro 25-1553**.
- After use, securely cap all containers containing **Ro 25-1553** and return them to their designated storage location.

## Disposal Plan

All waste materials contaminated with **Ro 25-1553** must be disposed of as hazardous chemical waste in accordance with federal, state, and local environmental control regulations.

### 4.1. Waste Segregation:

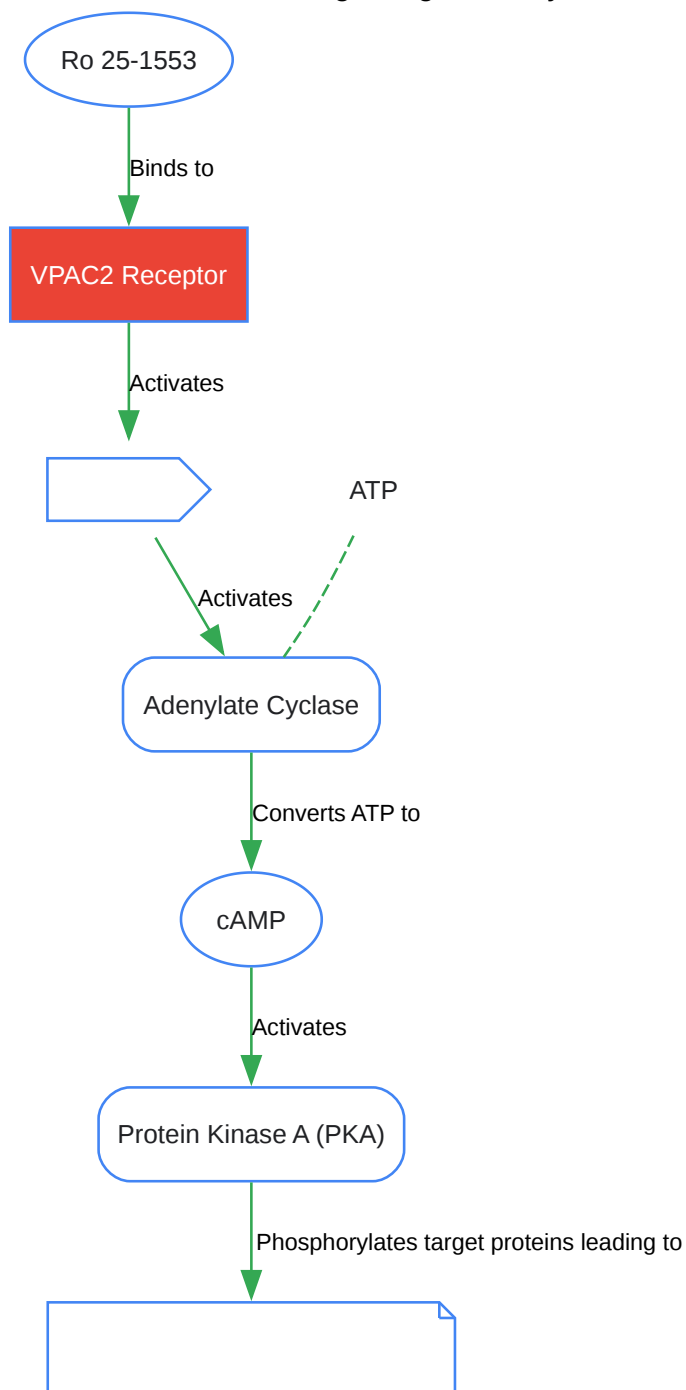
- Solid Waste: Contaminated items such as pipette tips, tubes, gloves, and bench paper should be collected in a designated, clearly labeled hazardous waste container lined with a chemically resistant bag.
- Liquid Waste: Unused or waste solutions of **Ro 25-1553** should be collected in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not mix with other incompatible chemical waste streams.

#### 4.2. Waste Disposal Procedure:

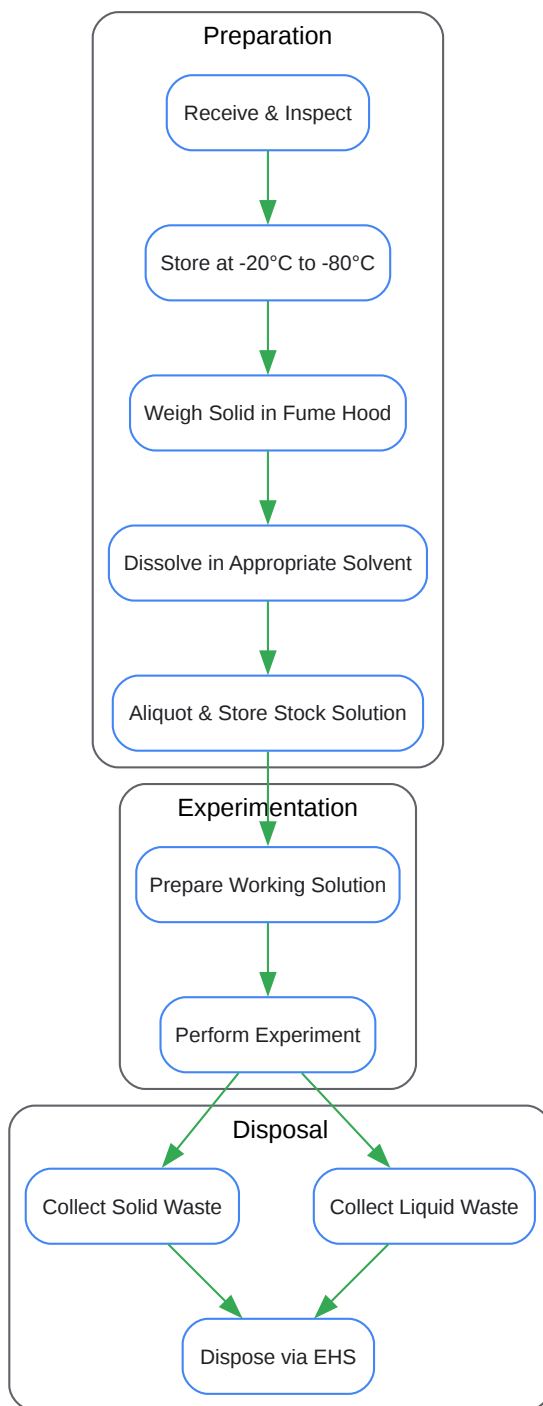
- Ensure all waste containers are securely sealed and properly labeled with the contents ("Hazardous Waste: **Ro 25-1553**") and the date.
- Arrange for pickup and disposal by the institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal contractor.
- Maintain a record of all disposed waste in the laboratory's chemical inventory or waste disposal log.

## Signaling Pathway and Experimental Workflow

## Ro 25-1553 Signaling Pathway



## Ro 25-1553 Laboratory Handling Workflow

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